

# Spectroscopic Characterization of 4-Amino-3-butoxybenzoic Acid: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Amino-3-butoxybenzoic acid

Cat. No.: B1588367

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This technical guide provides an in-depth analysis of the spectroscopic data for **4-Amino-3-butoxybenzoic acid** (CAS No. 23442-22-0), a key intermediate in pharmaceutical synthesis.<sup>[1]</sup> Tailored for researchers, scientists, and drug development professionals, this document elucidates the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The guide emphasizes the rationale behind spectral interpretation, connecting theoretical principles to practical application.

## Introduction to 4-Amino-3-butoxybenzoic Acid

**4-Amino-3-butoxybenzoic acid** is a substituted aromatic carboxylic acid with the molecular formula  $C_{11}H_{15}NO_3$  and a molecular weight of 209.24 g/mol .<sup>[1][2]</sup> Its structure, featuring an amino group, a butoxy group, and a carboxylic acid moiety on a benzene ring, gives rise to a unique spectroscopic fingerprint. Understanding this fingerprint is crucial for its identification, purity assessment, and the elucidation of its role in chemical reactions.

Below is a diagram of the molecular structure of **4-Amino-3-butoxybenzoic acid**, which will be referenced throughout this guide.

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## References

- 1. Sample Preparation Protocol for ESI Accurate Mass Service | Mass Spectrometry Research Facility [massspec.chem.ox.ac.uk]
- 2. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)